

JNJ-18038683 stability and storage best practices

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Compound of Interest

Compound Name: JNJ-18038683

Cat. No.: B1244105

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JNJ-18038683 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **JNJ-18038683**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended short-term storage condition for solid **JNJ-18038683**?

For short-term storage, solid **JNJ-18038683** should be kept in a dry, dark environment at a temperature between 0 - 4°C.^[1] These conditions are suitable for periods of days to weeks.^[1]

Q2: How should I store solid **JNJ-18038683** for long-term use?

For long-term storage, it is recommended to store solid **JNJ-18038683** at -20°C.^[1] Under these conditions, the compound can be stable for months to years.^[1]

Q3: What is the expected shelf life of **JNJ-18038683**?

When stored correctly, **JNJ-18038683** has a shelf life of over three years.^[1]

Q4: How should I handle the shipping of **JNJ-18038683**?

JNJ-18038683 is considered stable enough for shipment at ambient temperatures for a few weeks, including the time spent in customs.^[1] It is shipped as a non-hazardous chemical.^[1]

Q5: What is the recommended solvent for preparing **JNJ-18038683** stock solutions?

JNJ-18038683 is soluble in DMSO.[1]

Q6: How should I store stock solutions of **JNJ-18038683**?

For short-term storage (days to weeks), stock solutions can be kept at 0 - 4°C.[1] For long-term storage (months), it is recommended to store stock solutions at -20°C.[1]

Troubleshooting Guide

Issue: I observe precipitation in my **JNJ-18038683** stock solution after thawing.

- Possible Cause: The concentration of the stock solution may be too high, or the compound has a lower solubility at colder temperatures.
- Solution:
 - Gently warm the solution to room temperature.
 - Vortex the solution thoroughly to ensure it is fully dissolved.
 - If precipitation persists, consider preparing a more diluted stock solution.

Issue: I am concerned about the stability of my **JNJ-18038683** after it was left at room temperature for an extended period.

- Possible Cause: While stable for short periods at ambient temperature during shipping, prolonged exposure to non-optimal conditions could potentially lead to degradation.[1]
- Solution:
 - For critical experiments, it is advisable to use a fresh vial of the compound that has been stored under the recommended long-term conditions.
 - If using the potentially compromised compound is necessary, a purity check via methods like HPLC is recommended to assess its integrity.

Data Summary

Storage Conditions for JNJ-18038683

Form	Duration	Temperature	Light/Moisture
Solid	Short-term (days to weeks)	0 - 4°C	Dry and Dark
Solid	Long-term (months to years)	-20°C	Dry and Dark
Stock Solution	Short-term (days to weeks)	0 - 4°C	N/A
Stock Solution	Long-term (months)	-20°C	N/A

Shipping and Handling

Parameter	Recommendation
Shipping Temperature	Ambient
Hazardous Classification	Non-hazardous
Recommended Solvent	DMSO

Experimental Protocols

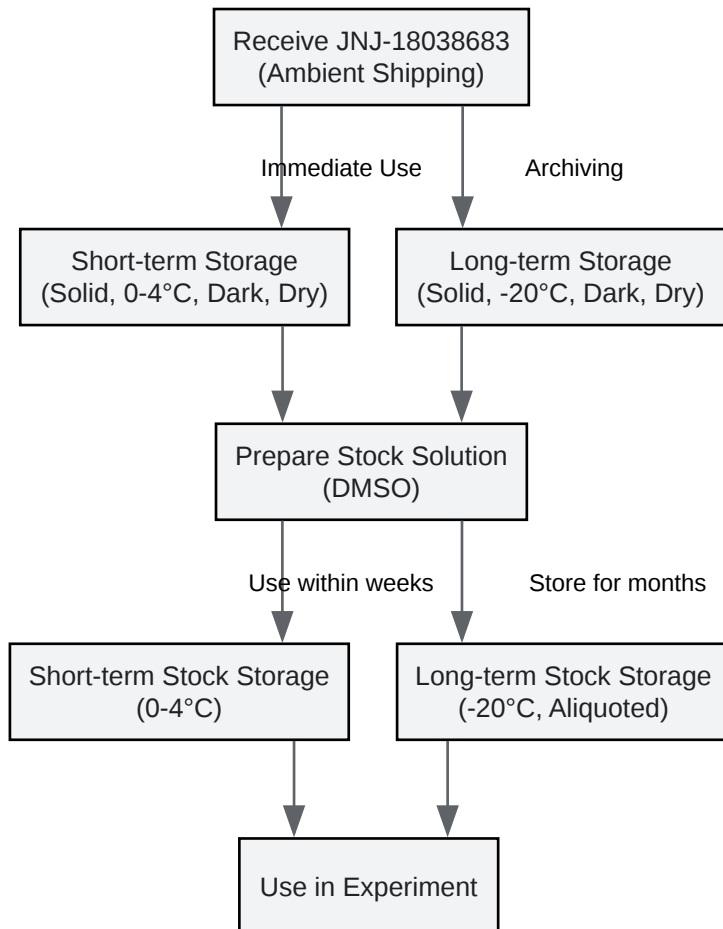
Protocol for Preparation of **JNJ-18038683** Stock Solution (10 mM in DMSO)

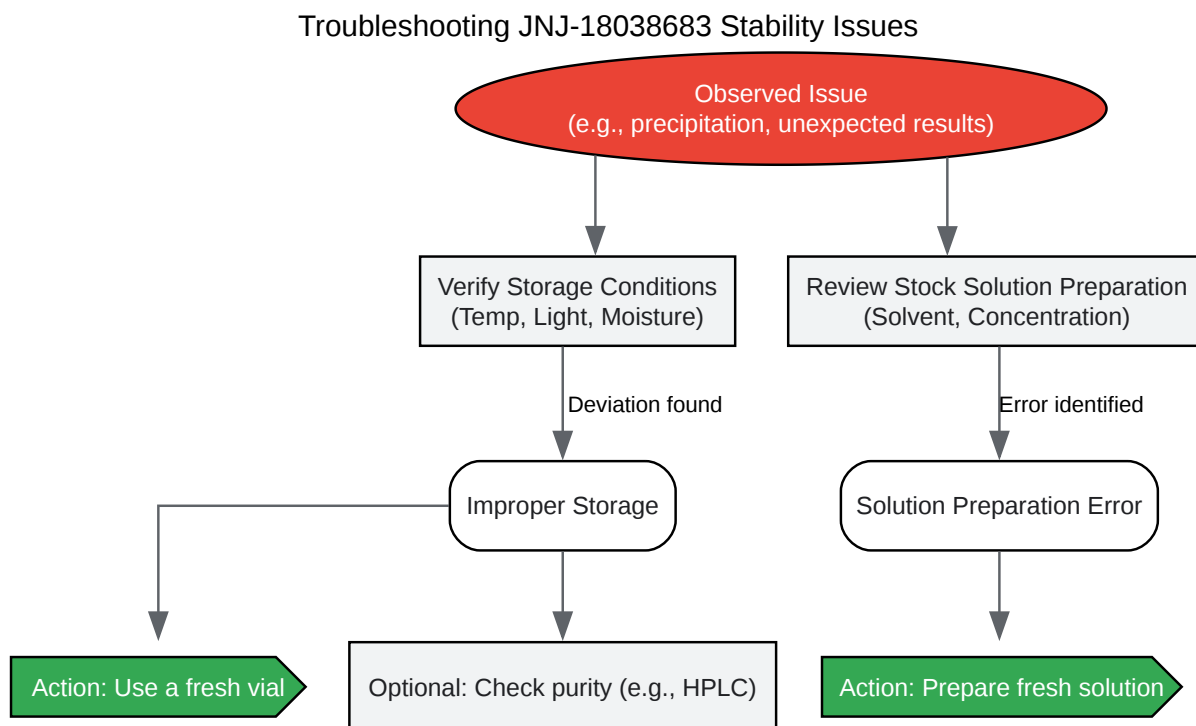
- Materials:
 - **JNJ-18038683** (free base, MW: 337.85 g/mol)
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance
 - Vortex mixer

- Procedure:
 1. Allow the vial of solid **JNJ-18038683** to equilibrate to room temperature before opening to prevent moisture condensation.
 2. Weigh out the desired amount of **JNJ-18038683**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.3785 mg.
 3. Add the appropriate volume of DMSO to the solid compound. For the example above, add 1 mL of DMSO.
 4. Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be applied if necessary to aid dissolution.
 5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 6. Store the aliquots at -20°C for long-term use.

Visualizations

JNJ-18038683 Storage and Handling Workflow





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References

- 1. medkoo.com [medkoo.com]
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